

Proper Disposal Procedures for Crisaborole (formerly Corymbol)

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal of Crisaborole. Adherence to these procedures is critical for ensuring laboratory safety, environmental protection, and regulatory compliance.

Crisaborole is classified as a hazardous substance. It is harmful if swallowed, causes skin and eye irritation, and may cause respiratory irritation[1][2]. Therefore, it must be managed as hazardous waste and disposed of in accordance with local, state, and federal regulations[1].

Key Experimental Protocols for Safe Handling and Disposal

Personal Protective Equipment (PPE): Before handling Crisaborole, ensure the following PPE is worn:

- Eye Protection: Safety goggles with side-shields[1].
- Hand Protection: Chemically resistant gloves[1].
- Skin and Body Protection: Impervious clothing, such as a lab coat[1].
- Respiratory Protection: A suitable respirator should be used if ventilation is inadequate or if handling fine powders[1].



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Spill Management: In the event of a Crisaborole spill, follow these steps:

- Evacuate personnel from the immediate area.
- Ensure adequate ventilation.
- Wear full PPE as described above.
- Prevent further leakage or spillage and keep the product away from drains and water courses[1].
- Absorb spills with an inert, non-combustible material (e.g., diatomite, universal binders)[1].
- Collect the absorbed material into a suitable, labeled container for hazardous waste disposal.
- Decontaminate the spill area and any affected equipment by scrubbing with alcohol[1].

Quantitative Data for Crisaborole Disposal

The following table summarizes key quantitative data relevant to the disposal of Crisaborole and general hazardous chemical waste.

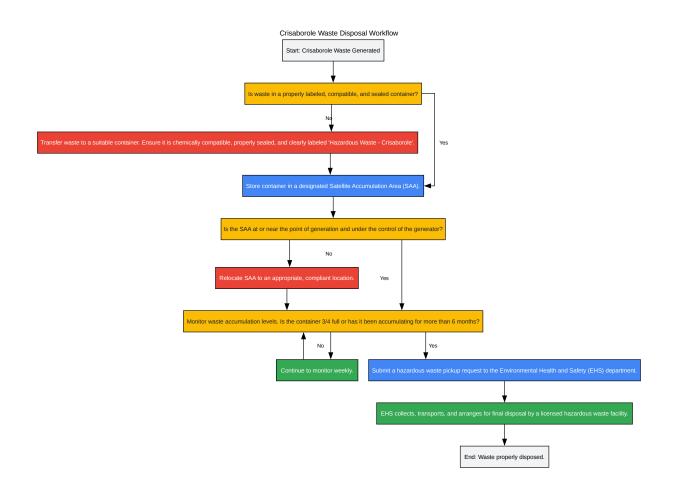


Parameter	Value	Regulation/Guideline
Waste Classification	Hazardous Waste (Oral Acute Toxicity Category 4, Skin Irritation Category 2, Eye Irritation Category 2A, Respiratory Tract Irritation Category 3)	GHS Classification in accordance with 29 CFR 1910 (OSHA HCS)[1]
pH for Corrosivity	Aqueous solutions with a pH ≤ 2 or ≥ 12.5 are considered corrosive hazardous waste.	University of Pennsylvania EHRS[3]
Satellite Accumulation Area (SAA) Maximum Volume	55 gallons of hazardous waste.	University of Pennsylvania EHRS[3]
SAA Acutely Toxic Waste Limit (P-list)	1 quart of liquid or 1 kilogram of solid.	University of Pennsylvania EHRS[3]
SAA Storage Time Limit	Up to 12 months, provided accumulation limits are not exceeded.	University of Pennsylvania EHRS[3]
Container Headroom	At least one-inch of headroom to allow for expansion.	Central Washington University[4]

Crisaborole Disposal Workflow

The following diagram illustrates the step-by-step decision-making process for the proper disposal of Crisaborole waste in a laboratory setting.





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Caption: Workflow for the safe disposal of Crisaborole waste.



Step-by-Step Disposal Procedures

- 1. Waste Identification and Segregation:
- All materials contaminated with Crisaborole, including unused product, contaminated labware (e.g., pipette tips, vials), and spill cleanup materials, must be treated as hazardous waste.
- Do not mix Crisaborole waste with other waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department. Incompatible wastes must be segregated[4][5].

2. Containerization:

- Use only chemically compatible containers for waste collection. Plastic containers are often preferred[3].
- The container must be in good condition, with a secure, leak-proof closure.
- Do not overfill containers; leave at least one inch of headspace to allow for expansion[4].

3. Labeling:

- Clearly label the waste container with the words "Hazardous Waste" and the full chemical name, "Crisaborole"[3].
- If the waste is a mixture, list all components and their approximate percentages[4].
- Include the accumulation start date (the date the first drop of waste was added to the container).
- 4. Storage in a Satellite Accumulation Area (SAA):
- Store the labeled waste container in a designated SAA at or near the point of generation[3] [5].
- The SAA must be under the control of the laboratory personnel generating the waste.



- Ensure the SAA is equipped with secondary containment to capture any potential leaks[5].
- Weekly inspections of the SAA are required to check for leaks and proper labeling[5].
- 5. Requesting Disposal:
- Once the waste container is nearly full (e.g., three-quarters full) or has been in accumulation for a set period (often six months), submit a hazardous waste pickup request to your institution's EHS department[5].
- Do not dispose of Crisaborole waste down the drain or in the regular trash[6].
- 6. Final Disposal:
- Your EHS department will arrange for the collection, transport, and ultimate disposal of the Crisaborole waste at a licensed Treatment, Storage, and Disposal Facility (TSDF), in compliance with EPA regulations under the Resource Conservation and Recovery Act (RCRA)[7][8].

By following these procedures, you will ensure the safe and compliant disposal of Crisaborole, protecting yourself, your colleagues, and the environment. Always consult your institution's specific chemical hygiene and hazardous waste management plans for any additional requirements.

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